

# Application of Bis(2-ethylhexyl) Suberate in PVC Formulations: A Technical Guide

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## Compound of Interest

Compound Name: *Bis(2-ethylhexyl) Suberate*

CAS No.: 5238-22-2

Cat. No.: B1276384

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This document provides a detailed technical guide for researchers, scientists, and drug development professionals on the application of **Bis(2-ethylhexyl) suberate** (DEHS) as a plasticizer in Polyvinyl Chloride (PVC) formulations. This guide moves beyond a simple recitation of protocols to offer in-depth scientific reasoning and practical insights into the formulation, processing, and evaluation of DEHS-plasticized PVC, with a particular focus on applications demanding high safety and performance, such as medical devices and pharmaceutical packaging.

## Introduction: The Imperative for Phthalate Alternatives

For decades, Di(2-ethylhexyl) phthalate (DEHP) has been the benchmark plasticizer for flexible PVC due to its excellent performance and cost-effectiveness.[1][2] However, growing concerns over the potential health risks associated with DEHP, including its classification as a reproductive toxicant and an endocrine disruptor, have necessitated a shift towards safer alternatives.[3][4][5] This is particularly critical in the medical and pharmaceutical fields, where patient exposure to leachable compounds from devices and packaging is a primary safety concern.[6][7]

**Bis(2-ethylhexyl) suberate** (also known as Dioctyl Suberate or DEHS) has emerged as a promising alternative. As a dicarboxylate ester, it offers a favorable toxicological profile compared to phthalates while imparting the necessary flexibility and durability to PVC. This guide will explore the scientific basis for its use and provide practical protocols for its successful implementation.

## Chemical Structure and Properties of Bis(2-ethylhexyl) Suberate (DEHS)

DEHS is the diester of suberic acid and 2-ethylhexanol. Its chemical structure is a key determinant of its performance as a plasticizer.

- Molecular Formula: C<sub>24</sub>H<sub>46</sub>O<sub>4</sub>
- Molecular Weight: 398.63 g/mol [8]

The long, linear aliphatic chain of the suberic acid backbone provides excellent flexibility, while the branched 2-ethylhexyl groups ensure good compatibility with the PVC matrix. This structure contributes to efficient plasticization, low volatility, and improved low-temperature performance.

## Formulation Development with DEHS

The successful integration of DEHS into a PVC formulation requires a systematic approach to achieve the desired material properties. The following sections detail key formulation considerations.

### Starting Point Formulations

The concentration of the plasticizer is typically expressed in "parts per hundred resin" (phr). A general starting point for achieving a flexible PVC compound with a Shore A hardness in the range of 70-90, suitable for applications like medical tubing or bags, is between 40 and 60 phr of DEHS.

Table 1: Exemplary Starting Point Formulations for DEHS-Plasticized PVC

Component	Function	Concentration (phr)
PVC Resin (K-value 65-70)	Polymer Matrix	100
Bis(2-ethylhexyl) sebacate (DEHS)	Primary Plasticizer	40 - 60
Heat Stabilizer (e.g., Ca/Zn stearate)	Prevents thermal degradation	2 - 4
Lubricant (e.g., Stearic acid)	Processing aid	0.5 - 1.5
Co-stabilizer/Secondary Plasticizer (e.g., ESBO)	Synergistic stabilization and plasticization	3 - 5

Note: The final hardness and mechanical properties will depend on the specific grade of PVC resin and the other additives used.

## The Role of Other Additives

- **Heat Stabilizers:** PVC is thermally sensitive and requires the addition of heat stabilizers to prevent degradation during processing. Calcium/Zinc (Ca/Zn) based stabilizers are commonly preferred for medical and food contact applications due to their low toxicity.
- **Lubricants:** A balanced lubricant system (internal and external) is crucial for smooth processing and a good surface finish.
- **Co-stabilizers/Secondary Plasticizers:** Epoxidized soybean oil (ESBO) is often used in combination with primary plasticizers. It acts as a co-stabilizer by scavenging HCl released during degradation and also contributes to the overall plasticization.

## Processing and Characterization of DEHS-Plasticized PVC

The processing of DEHS-plasticized PVC can be accomplished using standard industrial techniques such as extrusion, injection molding, and calendaring.

## Processing Parameters

While specific processing data for DEHS is not extensively published, its structural similarity to other dicarboxylate esters suggests that processing temperatures will be in a similar range to those used for DEHP-plasticized PVC. A typical processing window would be:

- Melt Temperature: 160°C - 190°C
- Two-Roll Mill Temperature: 140°C - 160°C[9]

It is crucial to conduct preliminary processing trials to optimize the temperature profile and screw speed for a given formulation and equipment.

## Performance Evaluation and Comparative Data

The performance of DEHS as a plasticizer is best understood through a comparative analysis of the mechanical and thermal properties of the resulting PVC compound.

Table 2: Comparative Performance of DEHS and Other Plasticizers in PVC (at 50 phr)

Property	Unplasticized PVC	PVC-DEHP	PVC-DEHS	PVC-DEHT (DOTP)	PVC-TOTM	PVC-ATBC
Tensile Strength (MPa)	~52	~23	> DEHP[8] [10]	~20-25	~20-25	~20-25
Elongation at Break (%)	<10	~350	> DEHP[8] [10]	~300-400	~300-400	~300-400
Shore A Hardness	>95	~80-85	Similar to DEHP	~80-85	~85-90	~75-80
Glass Transition Temp. (Tg) (°C)	~80-85	~-20 to 0	65.36 - 71.90*[8] [10]	~-20 to 0	~-10 to 10	~-25 to -5
Thermal Degradation Onset (°C)	~200	~250-270	~287[8]	~260-280	~280-300	~240-260

\*Note: The reported Tg for PVC-DEHS in the referenced study appears unusually high for a plasticized PVC and may reflect a different measurement technique or interpretation. Generally, a significant depression of Tg is expected.

The data indicates that DEHS is a highly effective plasticizer, capable of imparting flexibility and elongation comparable to, or even exceeding, that of DEHP.[8][10] Its thermal stability is also noteworthy, suggesting a wide processing window.

## Protocols for Formulation and Testing

The following protocols provide a framework for the preparation and evaluation of DEHS-plasticized PVC in a laboratory setting.

## Protocol for the Synthesis of Bis(2-ethylhexyl) Suberate (DEHS)

This protocol outlines a general laboratory-scale synthesis of DEHS via Fischer esterification.

Materials:

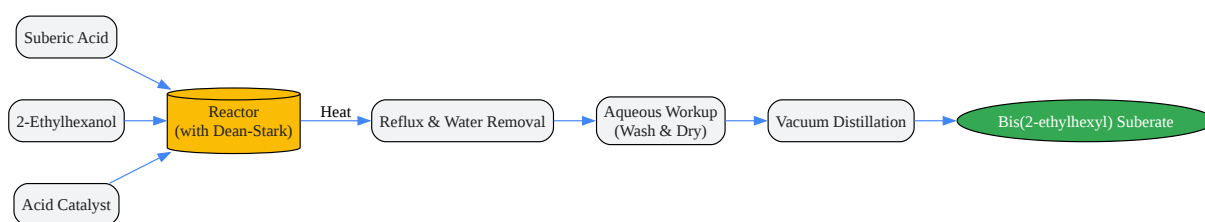
- Suberic acid
- 2-ethylhexanol (molar excess, typically 2.5:1 to 3:1 with respect to suberic acid)
- Acid catalyst (e.g., p-toluenesulfonic acid or methane sulfonic acid)[[11](#)]
- Toluene (for azeotropic removal of water)
- Sodium bicarbonate solution (5% w/v)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate
- Rotary evaporator

Procedure:

- Combine suberic acid, 2-ethylhexanol, and the acid catalyst in a round-bottom flask equipped with a Dean-Stark apparatus and a condenser.
- Add toluene to the flask.
- Heat the mixture to reflux and continue heating until the theoretical amount of water has been collected in the Dean-Stark trap.
- Cool the reaction mixture to room temperature.
- Wash the organic layer sequentially with sodium bicarbonate solution, water, and brine.

- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator to yield the crude DEHS.
- Purify the crude product by vacuum distillation.

Diagram 1: Synthesis of **Bis(2-ethylhexyl) Suberate**



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*A simplified workflow for the synthesis of DEHS.*

## Protocol for Preparation of Plasticized PVC Films (Solvent Casting)

This method is suitable for preparing small, uniform films for preliminary testing.

Materials:

- PVC resin
- DEHS
- Tetrahydrofuran (THF)
- Glass petri dish

Procedure:

- Accurately weigh PVC resin and DEHS to the desired phr.
- Dissolve both components in THF in a glass beaker with gentle stirring until a homogenous solution is obtained.
- Pour the solution into a clean, level glass petri dish.
- Cover the petri dish loosely to allow for slow evaporation of the solvent in a fume hood.
- Once the film is dry, carefully peel it from the petri dish.
- Dry the film further in a vacuum oven at a slightly elevated temperature (e.g., 40-50°C) to remove residual solvent.

## Protocol for Mechanical Testing (ASTM D638)

Objective: To determine the tensile strength and elongation at break of the plasticized PVC film.

Procedure:

- Cut dumbbell-shaped specimens from the prepared PVC films according to the dimensions specified in ASTM D638.
- Condition the specimens at  $23 \pm 2^\circ\text{C}$  and  $50 \pm 5\%$  relative humidity for at least 40 hours.
- Use a universal testing machine (tensile tester) to pull the specimens at a constant rate of speed until they break.
- Record the maximum stress (tensile strength) and the elongation at the point of rupture.

## Protocol for Hardness Testing (ASTM D2240)

Objective: To measure the Shore A hardness of the PVC compound.

Procedure:

- Stack several layers of the prepared PVC film to achieve a minimum thickness of 6 mm.

- Use a calibrated Shore A durometer to measure the hardness at multiple points on the surface of the stacked sample.
- Record the average of the readings.

## Protocol for Migration Testing (Adapted from ASTM D1239 and food simulant guidelines)

Objective: To quantify the amount of DEHS that leaches from the PVC into a simulant fluid.

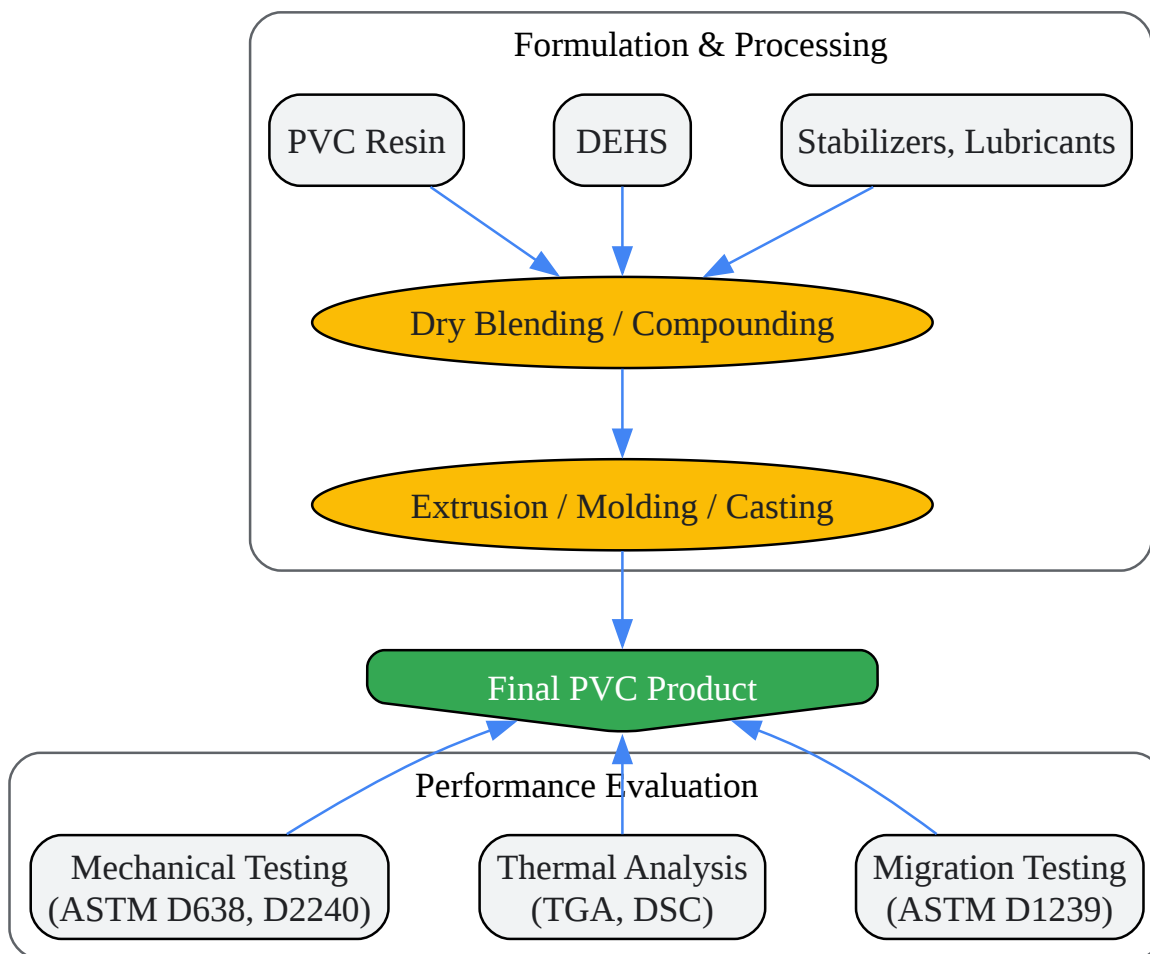
Materials:

- Prepared DEHS-plasticized PVC film of known surface area.
- Food simulants (e.g., 10% ethanol for aqueous foods, 50% ethanol or isooctane for fatty foods).[10][11]
- Medical simulant (e.g., phosphate-buffered saline - PBS).[9]
- Glass vials with inert caps.
- High-Performance Liquid Chromatography (HPLC) system with a UV detector.

Procedure:

- Cut a precisely measured piece of the PVC film and record its surface area and initial weight.
- Place the film in a glass vial and add a known volume of the chosen simulant.
- Seal the vial and incubate at a specified temperature and duration (e.g., 40°C for 24 hours).
- After incubation, remove the film, dry it, and weigh it to determine weight loss.
- Analyze the simulant liquid by HPLC to determine the concentration of leached DEHS. A standard calibration curve for DEHS must be prepared beforehand.

Diagram 2: Experimental Workflow for PVC Formulation and Testing



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*Workflow from formulation to final product testing.*

## Safety and Toxicological Considerations

While DEHS is positioned as a safer alternative to DEHP, a thorough toxicological evaluation is paramount for its use in sensitive applications.

- **Current Status:** There is a notable lack of publicly available, specific toxicological and biocompatibility data for **Bis(2-ethylhexyl) suberate**. The toxicity data for DEHP is extensive and has driven the search for alternatives, but this data cannot be directly extrapolated to DEHS.[3][4][5]

- Recommendations: For applications in medical devices or drug development, it is imperative that formulators conduct or commission comprehensive biocompatibility testing according to ISO 10993 standards. This should include tests for cytotoxicity, sensitization, irritation, and systemic toxicity.

## Conclusion and Future Outlook

**Bis(2-ethylhexyl) suberate** presents itself as a technically viable, high-performance alternative to DEHP for the plasticization of PVC. Its favorable mechanical and thermal properties make it a strong candidate for a wide range of applications. However, the current lack of extensive, publicly available data on its migration characteristics and biocompatibility underscores the need for further research and validation, particularly for use in the medical and pharmaceutical industries. The protocols and data presented in this guide provide a solid foundation for researchers and formulators to begin their evaluation of this promising plasticizer.

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